

Unveiling the Molecular Architecture of 5-Methoxytracheloside: A Technical Guide

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Compound of Interest

Compound Name: 5-Methoxytracheloside

Cat. No.: B15595627

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This technical guide provides a comprehensive overview of the chemical structure elucidation of **5-Methoxytracheloside**, a novel lignan glycoside. Designed for researchers, scientists, and professionals in drug development, this document details the spectroscopic analysis and experimental protocols that defined the compound's molecular framework.

Introduction

5-Methoxytracheloside is a naturally occurring lignan glycoside isolated from the stems and leaves of *Trachelospermum jasminoides*. Lignans are a class of polyphenols that exhibit a wide range of biological activities, making them of significant interest in pharmaceutical research. The precise determination of their chemical structure is fundamental for understanding their bioactivity and for potential synthetic efforts. This guide outlines the key spectroscopic data and methodologies employed in the structural determination of **5-Methoxytracheloside**.

Isolation of 5-Methoxytracheloside

The isolation of **5-Methoxytracheloside** from its natural source involves a multi-step extraction and chromatographic purification process.

Experimental Protocol: Isolation and Purification

- **Extraction:** The air-dried and powdered stems and leaves of *Trachelospermum jasminoides* are extracted with 80% ethanol at room temperature. The resulting extract is then concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate fraction, containing the compounds of interest, is collected.
- **Column Chromatography:** The ethyl acetate extract is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of chloroform and methanol.
- **Further Purification:** Fractions containing **5-Methoxytracheloside** are further purified using repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Spectroscopic Data and Structure Elucidation

The chemical structure of **5-Methoxytracheloside** was elucidated through a combination of spectroscopic techniques, including ^1H NMR, ^{13}C NMR, and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Quantitative Spectroscopic Data

The following tables summarize the ^1H and ^{13}C NMR spectroscopic data for **5-Methoxytracheloside**.

Table 1: ^1H NMR (500 MHz, CD_3OD) Data for **5-Methoxytracheloside**

Position	δH (ppm)	Multiplicity	J (Hz)
2	6.79	d	1.5
6	6.67	d	1.5
7	2.95	m	
7'	4.21	d	9.0
8	2.65	m	
8'	4.69	d	5.0
9	4.15	m	
9	3.85	m	
2'	6.99	d	2.0
5'	6.81	d	8.0
6'	6.88	dd	8.0, 2.0
3-OCH ₃	3.84	s	
4-OCH ₃	3.87	s	
5-OCH ₃	3.82	s	
3'-OCH ₃	3.89	s	
Glucosyl Moiety			
1"	4.88	d	7.5
2"	3.49	m	
3"	3.45	m	
4"	3.41	m	
5"	3.38	m	
6"	3.88	m	
6"	3.71	m	

Table 2: ^{13}C NMR (125 MHz, CD_3OD) Data for **5-Methoxytracheloside**

Position	δC (ppm)
1	134.1
2	107.5
3	154.4
4	138.8
5	154.4
6	104.8
7	38.9
8	46.8
9	72.8
1'	132.9
2'	112.9
3'	150.5
4'	149.2
5'	116.8
6'	121.7
7'	54.1
8'	83.5
9'	178.5
3-OCH ₃	56.5
4-OCH ₃	61.1
5-OCH ₃	56.5
3'-OCH ₃	56.6
Glucosyl Moiety	

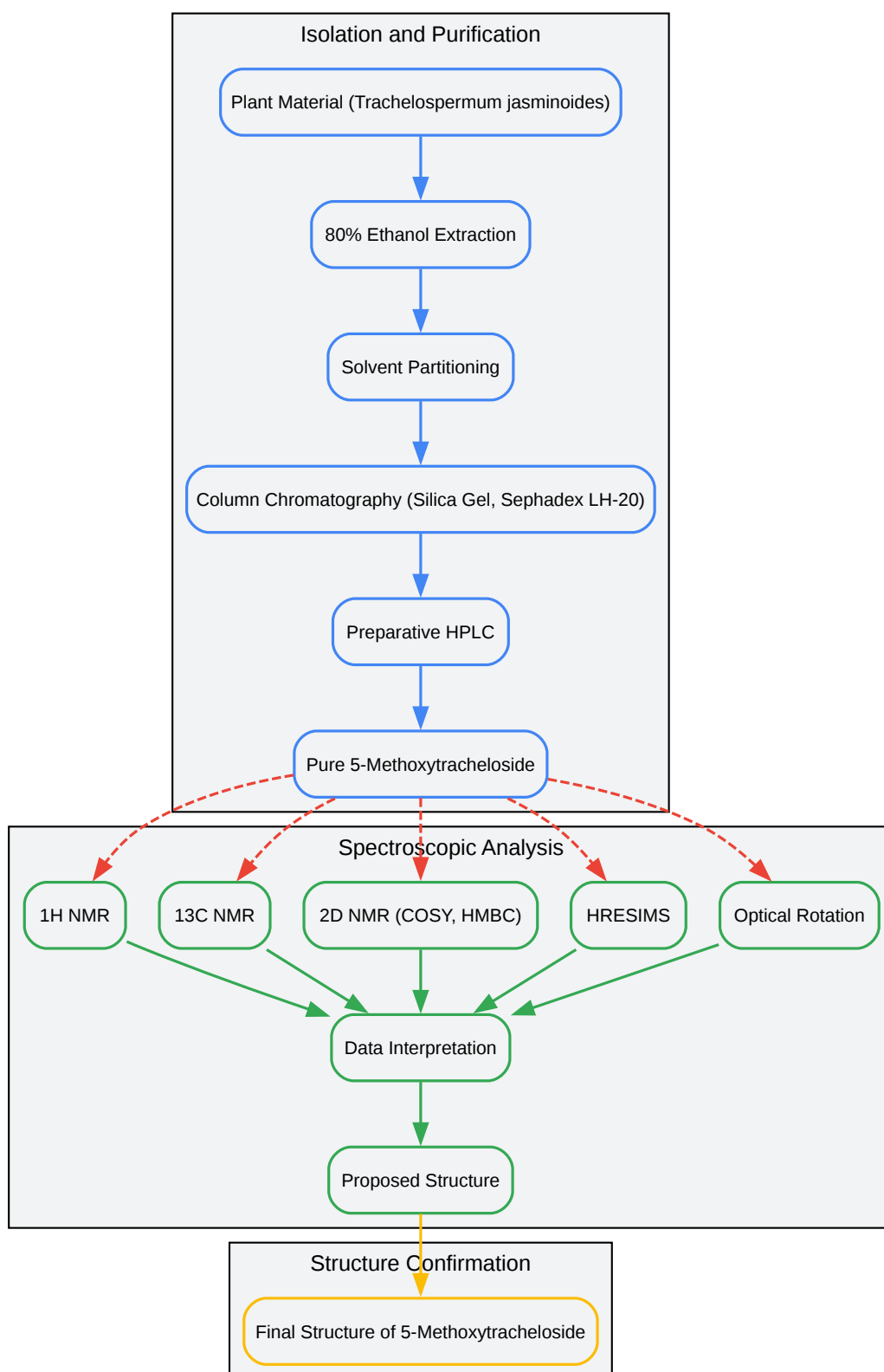
1"	103.2
2"	75.0
3"	78.1
4"	71.6
5"	77.9
6"	62.7

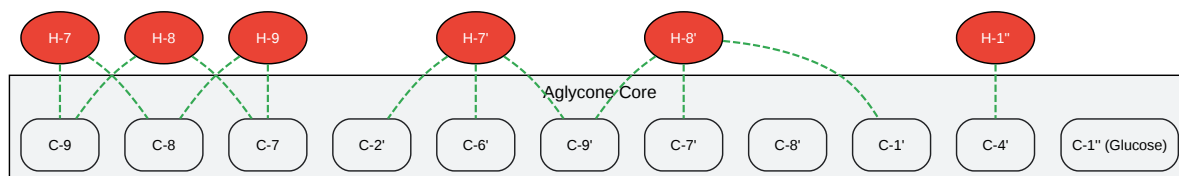
Mass Spectrometry and Optical Rotation

- HRESIMS: The molecular formula of **5-Methoxytracheloside** was determined to be $C_{27}H_{34}O_{12}$ based on the HRESIMS data, which showed a sodium adduct ion $[M+Na]^+$ at m/z 573.1948 (calculated for $C_{27}H_{34}O_{12}Na$, 573.1948).
- Optical Rotation: The specific optical rotation was measured as $[\alpha]_D^{20} -28.5$ (c 0.1, MeOH).

Visualizing the Elucidation Workflow

The following diagram illustrates the general workflow for the chemical structure elucidation of **5-Methoxytracheloside**.





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